

Application Notes and Protocols for Targeted Protein Degradation Using VH032 Thiol

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Compound of Interest

Compound Name: VH032 thiol

Cat. No.: B15542991

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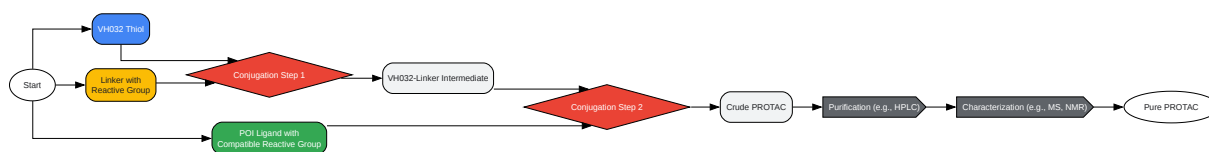
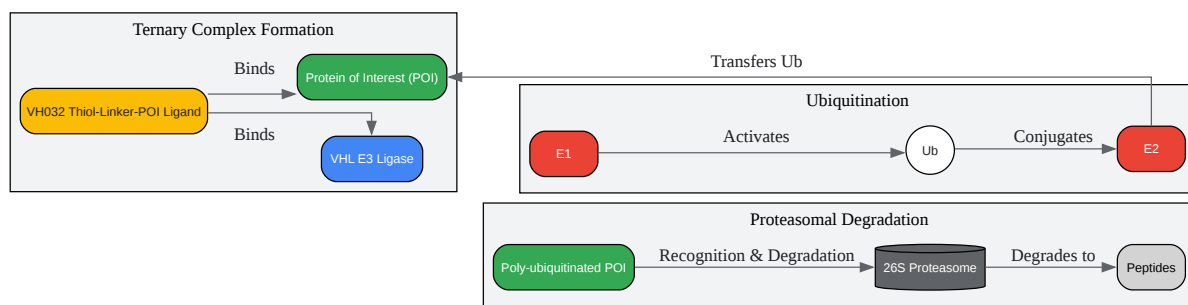
For Researchers, Scientists, and Drug Development Professionals

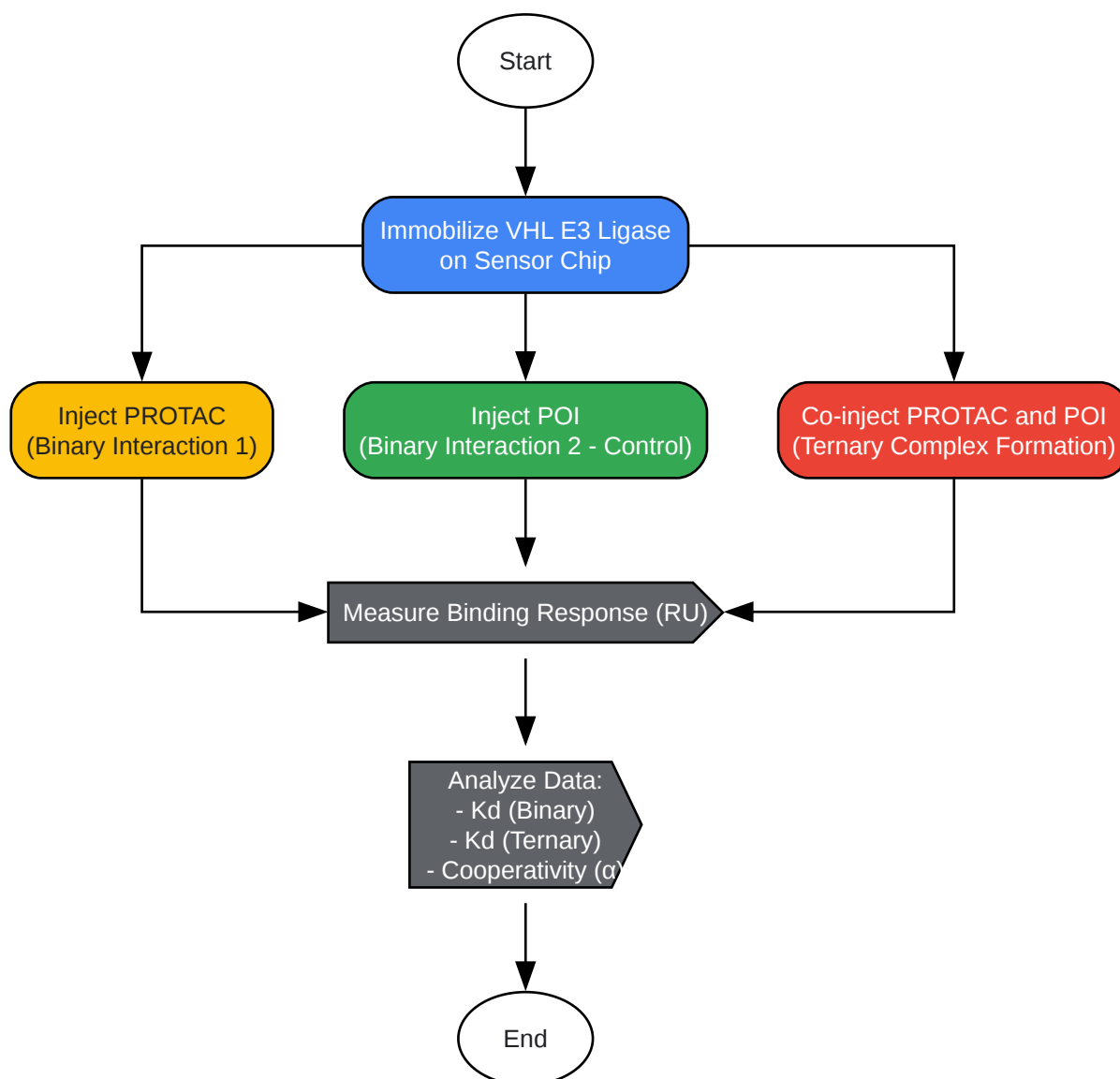
These application notes provide a comprehensive guide to designing and executing experiments for targeted protein degradation (TPD) utilizing **VH032 thiol**, a functionalized ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase. The protocols outlined below are intended to assist in the development and characterization of Proteolysis-Targeting Chimeras (PROTACs) that incorporate **VH032 thiol** to induce the degradation of specific proteins of interest (POIs).

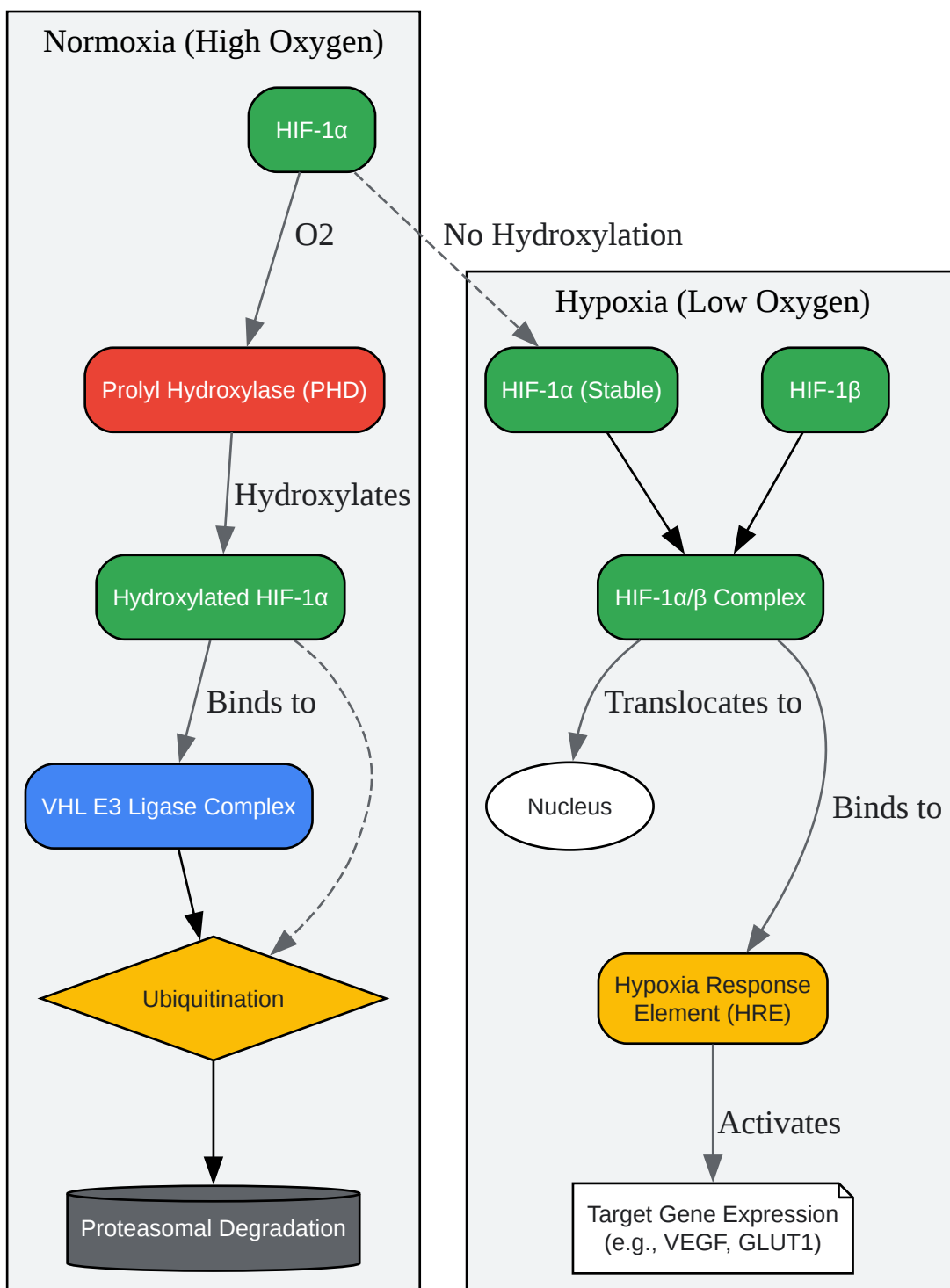
Introduction to VH032 Thiol in Targeted Protein Degradation

VH032 thiol is a high-affinity ligand for the VHL E3 ubiquitin ligase, engineered with a thiol (-SH) group. This functional handle allows for the straightforward conjugation of VH032 to a linker and subsequently to a ligand that binds to a specific protein of interest (POI). The resulting heterobifunctional molecule, a PROTAC, acts as a molecular bridge, bringing the POI into close proximity with the VHL E3 ligase complex. This induced proximity facilitates the transfer of ubiquitin from an E2 ubiquitin-conjugating enzyme to the POI, marking it for degradation by the 26S proteasome.^{[1][2][3][4][5]} The general mechanism of action for a **VH032 thiol**-based PROTAC is depicted below.

Mechanism of Action of a **VH032 Thiol**-Based PROTAC







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